

# In-Depth Technical Guide: Physicochemical Properties of 4,5-Dimethyloctane

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## Compound of Interest

Compound Name: 4,5-Dimethyloctane

Cat. No.: B098873

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **4,5-Dimethyloctane**, a saturated hydrocarbon. The information is presented to be a ready reference for professionals in scientific research and development.

## Core Physicochemical Data

The fundamental quantitative data for **4,5-Dimethyloctane** is summarized in the table below for ease of reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>22</sub>	[1][2]
Molecular Weight	142.28 g/mol	[1][3][4]
IUPAC Name	4,5-Dimethyloctane	[1]
CAS Registry Number	15869-96-2	[1][4]

## Molecular Structure

The molecular structure of **4,5-Dimethyloctane** is a key determinant of its physical and chemical properties. It is an isomer of decane, with two methyl groups attached to the fourth and fifth carbon atoms of an octane backbone.

Caption: 2D chemical structure of **4,5-Dimethyloctane**.

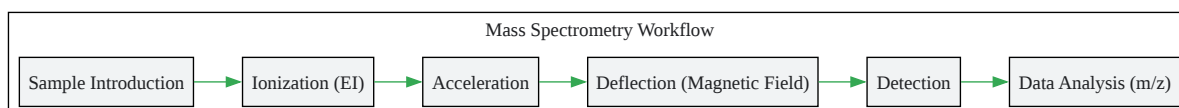
## Experimental Protocols: Molecular Weight Determination

The molecular weight of **4,5-Dimethyloctane** is most accurately determined using mass spectrometry.

Principle of Mass Spectrometry:

- **Ionization:** A sample of **4,5-Dimethyloctane** is introduced into the mass spectrometer and is ionized, typically by electron ionization (EI). This process removes an electron to form a molecular ion ( $M^+$ ).
- **Acceleration:** The positively charged ions are then accelerated by an electric field.
- **Deflection:** The accelerated ions enter a magnetic field, which deflects them. The degree of deflection is inversely proportional to the mass-to-charge ratio ( $m/z$ ) of the ion.
- **Detection:** A detector measures the  $m/z$  ratio of the ions. For the molecular ion of **4,5-Dimethyloctane**, the  $m/z$  value corresponds to its molecular weight.

The workflow for this experimental determination is illustrated below.



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Caption: Experimental workflow for molecular weight determination.

While **4,5-Dimethyloctane** is a simple alkane and not typically involved in complex biological signaling pathways relevant to drug development, its well-defined structure and properties make it a useful reference compound in various chemical and material science applications.

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## References

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